

# safety and handling of 4-(Methylsulfonamido)benzoic acid

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## Compound of Interest

**Compound Name:** 4-(Methylsulfonamido)benzoic acid

**Cat. No.:** B1295666

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An In-depth Technical Guide to the Safety and Handling of **4-(Methylsulfonamido)benzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Disclaimer

This document is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). It is compiled from publicly available data and is intended for use by qualified individuals trained in chemical handling. Always consult the official SDS from your supplier and adhere to all applicable safety regulations in your region.

## Introduction

**4-(Methylsulfonamido)benzoic acid**, also known as 4-[(methylsulfonyl)amino]benzoic acid, is a benzoic acid derivative.<sup>[1]</sup> Compounds within this chemical class are utilized in medicinal chemistry and drug development.<sup>[1]</sup> For instance, related benzenesulfonamide structures have been investigated as carbonic anhydrase inhibitors.<sup>[2]</sup> Given its potential applications, a thorough understanding of its safety profile and handling requirements is crucial for researchers and scientists.

This guide provides a comprehensive overview of the safety, handling, and toxicological information for **4-(Methylsulfonamido)benzoic acid**, based on available data. It includes

physical and chemical properties, hazard identification, protective measures, and emergency procedures. Additionally, it outlines a general experimental workflow for its synthesis and purification.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-(Methylsulfonamido)benzoic acid** is presented in Table 1. This data is essential for understanding the compound's behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **4-(Methylsulfonamido)benzoic Acid**

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>4</sub> S	[1][3][4]
Molecular Weight	215.23 g/mol	[1][4][5]
CAS Number	7151-76-0	[1][4]
Appearance	White solid/powder	[6][7]
Melting Point	Not available	
IUPAC Name	4-(methanesulfonamido)benzoic acid	[1]
Synonyms	[(Methylsulfonyl)amino]benzoic acid	[1][4]
Solubility	No data available	
LogP	0.7563	[4]
Topological Polar Surface Area (TPSA)	83.47 Å <sup>2</sup>	[4]

Note: Some physical properties like melting point and solubility were not consistently available across sources. Always refer to the supplier-specific documentation for the most accurate

information.

## Hazard Identification and Classification

**4-(Methylsulfonamido)benzoic acid** is classified as a hazardous chemical.[\[1\]](#)[\[6\]](#) The GHS classification information is summarized in Table 2. It is crucial to understand these hazards to implement appropriate safety measures.

Table 2: GHS Hazard Classification for **4-(Methylsulfonamido)benzoic Acid**

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word	Reference(s)
Skin Corrosion/Irritation	Category 1B/2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation	 alt text	Danger/WARNING	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	 alt text	Danger	<a href="#">[6]</a> <a href="#">[8]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation	 alt text	Warning	<a href="#">[8]</a> <a href="#">[9]</a>

Note: GHS classifications may vary between suppliers. Always consult the specific SDS for the material you are using.

## Toxicological Information

The toxicological properties of **4-(Methylsulfonamido)benzoic acid** have not been fully investigated.[6] No specific quantitative data such as LD50 values are available for this compound.

- Acute Effects: Causes severe skin burns, serious eye damage, and may cause respiratory irritation upon single exposure.[1][8][9]
- Chronic Effects: No information is available regarding long-term exposure.[10]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No data is available to assess these effects.[9]

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of the compound.

### Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[8][11]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8][12]
- Do not get in eyes, on skin, or on clothing.[6][8]
- Wash hands and any exposed skin thoroughly after handling.[8][12]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[8][11][12]
- If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.[6][10]

### Storage

- Keep the container tightly closed in a dry and well-ventilated place.[6][8]
- Store locked up.[8]

- Store at room temperature.[10]
- Incompatible Materials: Strong oxidizing agents.[6][8][10]

## Emergency Procedures

### First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.[8][11]
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.[6][8][11]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.[6][8][11]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur.[6][8]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, CO<sub>2</sub>, water spray, or alcohol-resistant foam. [6][8]
- Hazardous Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO<sub>2</sub>), Nitrogen oxides (NO<sub>x</sub>), Sulfur oxides.[6][8]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[6][8]

### Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation. Evacuate personnel to safe areas.[6][11][13]
- Environmental Precautions: Should not be released into the environment.[6][8]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.[6][8][10]

## Experimental Protocols

The following sections describe generalized experimental protocols. These should be adapted and optimized for specific laboratory conditions and scales.

### Synthesis of 4-(Alkyl/Arylsulfonamido)benzoic Acid (General Procedure)

This protocol is based on the synthesis of a close analog, 4-(toluene-4-sulfonylamino)-benzoic acid, and illustrates a common method for forming the sulfonamide bond.[8]

#### Materials:

- 4-Aminobenzoic acid
- Methanesulfonyl chloride (or other sulfonyl chlorides like p-toluenesulfonyl chloride)
- Sodium carbonate
- Hydrochloric acid (1 N)
- Water
- Methanol (for recrystallization)

#### Procedure:

- Dissolve 4-aminobenzoic acid (1 equivalent) in water.
- Adjust the pH to 8 by adding a 1 N sodium carbonate solution.

- Add the corresponding sulfonyl chloride (e.g., methanesulfonyl chloride, 1.2 equivalents) to the solution.
- Stir the mixture at room temperature, maintaining the pH at 8 with the occasional addition of 1 N sodium carbonate.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete (typically after a few hours), adjust the pH to 2.0 with 1 N HCl to precipitate the product.
- Filter the white precipitate and wash it with distilled water.
- Recrystallize the crude product from a suitable solvent like methanol to obtain the purified **4-(methylsulfonamido)benzoic acid**.

## Purification by Recrystallization

Recrystallization is a standard technique for purifying solid organic compounds.[\[13\]](#)

Procedure:

- Dissolve the crude product in a minimum amount of a suitable hot solvent (e.g., methanol, ethanol/water mixture).[\[13\]](#)
- If colored impurities are present, add a small amount of activated charcoal and heat the solution at boiling for a few minutes.
- Perform a hot gravity filtration to remove the charcoal and any other solid impurities into a clean, pre-warmed flask.[\[13\]](#)
- Allow the filtrate to cool slowly to room temperature to induce crystallization.
- Once at room temperature, place the flask in an ice bath for at least 30 minutes to maximize crystal formation.[\[13\]](#)
- Collect the purified crystals by vacuum filtration using a Büchner funnel.

- Wash the crystals with a small amount of the ice-cold recrystallization solvent.
- Dry the crystals under a vacuum.

## Analysis

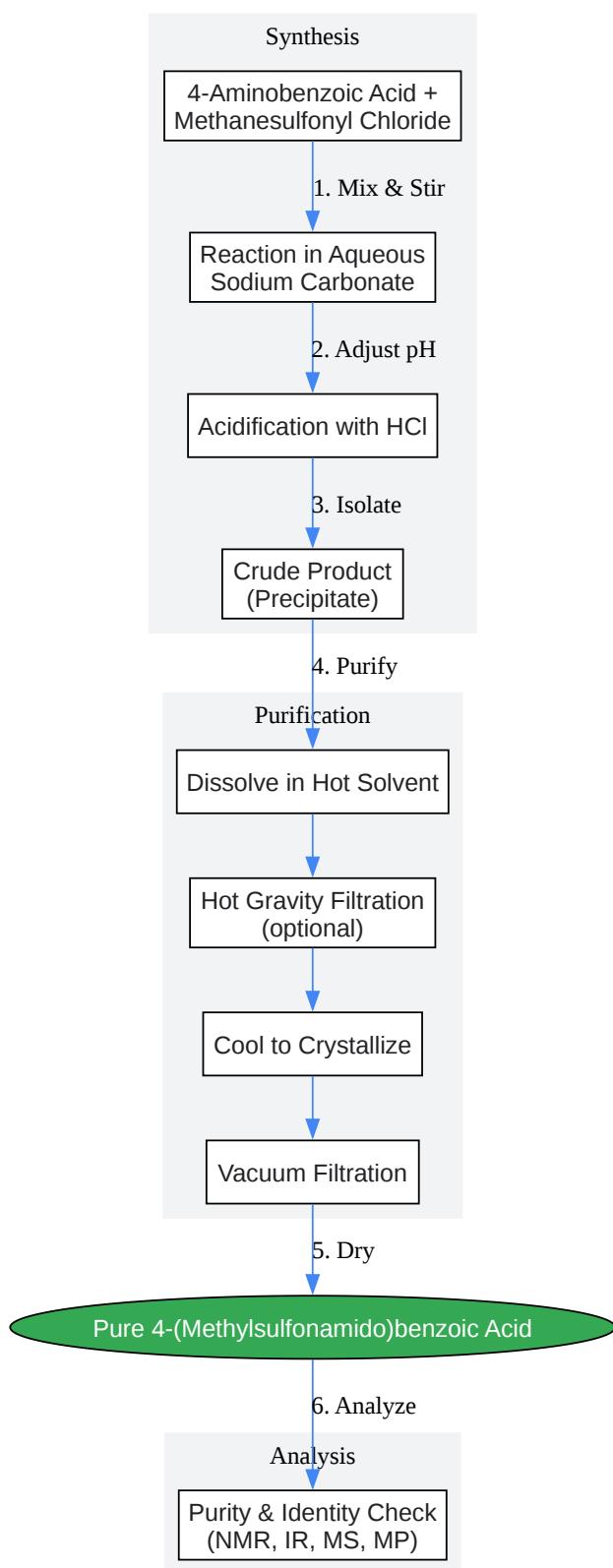
The identity and purity of the synthesized compound can be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR can be used to confirm the chemical structure.
- Infrared (IR) Spectroscopy: Can be used to identify the presence of key functional groups such as C=O (carboxyl), S=O (sulfone), and N-H (amine).[\[11\]](#)
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Melting Point Analysis: A sharp melting point range close to the literature value indicates high purity.

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **4-(Methylsulfonamido)benzoic acid**.

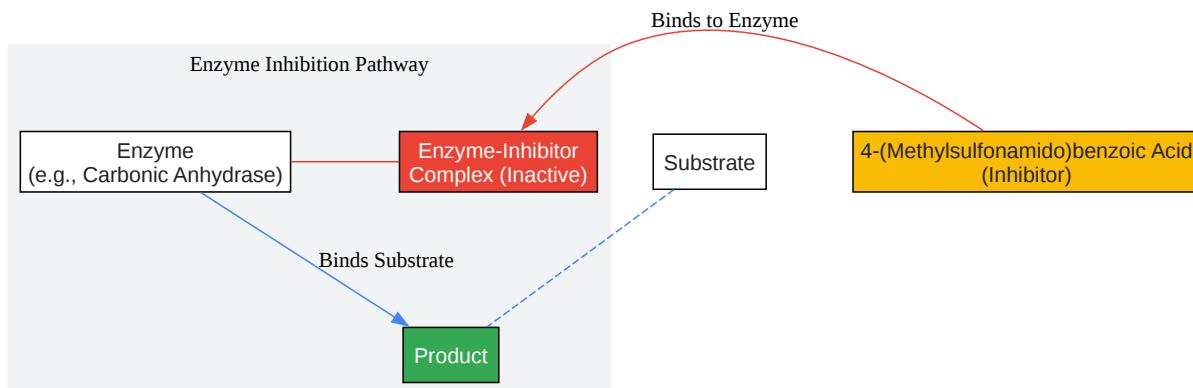


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Caption: General workflow for synthesis and purification.

## Potential Mechanism of Action: Enzyme Inhibition

While the specific biological targets of **4-(Methylsulfonamido)benzoic acid** are not extensively documented, its structural similarity to known carbonic anhydrase inhibitors suggests it could act as an enzyme inhibitor.<sup>[2]</sup> The diagram below illustrates this general concept.



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Caption: Generalized enzyme inhibition mechanism.

## Disposal Considerations

Chemical waste must be disposed of in accordance with local, state, and federal regulations.<sup>[6]</sup> Waste disposal methods should be determined by a licensed professional. Do not empty into drains.<sup>[6]</sup>

## Conclusion

**4-(Methylsulfonamido)benzoic acid** is a hazardous compound that requires careful handling to mitigate risks of skin burns, eye damage, and respiratory irritation. Adherence to standard laboratory safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated area, is mandatory. While comprehensive toxicological data is lacking, the available information necessitates treating this compound with a high degree of caution. The provided experimental workflows offer a general guideline for its synthesis and purification, which should be tailored to specific research needs by qualified scientists.

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